Application Note: Trimethyl Methoxyphosphonoacetate for -Methoxyacrylate Synthesis

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Compound of Interest

Compound Name:	*Trimethyl methoxyphosphonoacetate*
CAS No.:	*16141-78-9*
Cat. No.:	*B599697*

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Introduction & Reagent Profile

Trimethyl 2-methoxyphosphonoacetate (CAS: 16141-78-9) is a specialized Horner-Wadsworth-Emmons (HWE) reagent designed for the direct introduction of the

-methoxy-

-unsaturated ester moiety. This structural motif is the pharmacophoric core of the strobilurin class of fungicides (e.g., Oudemansin A, Strobilurin A) and is prevalent in various marine natural products exhibiting cytotoxic activity.

Unlike the standard trimethyl phosphonoacetate, the presence of the

-methoxy group significantly alters the electronic properties of the carbanion, influencing both the reaction kinetics and the stereochemical outcome. This guide details the optimized protocols for its use, ensuring high yields and reproducible stereoselectivity.

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Reagent Specifications

Property	Specification
Chemical Name	Trimethyl 2-methoxyphosphonoacetate
CAS Number	16141-78-9
Formula	
MW	212.14 g/mol
Density	1.265 g/mL
Boiling Point	94–96 °C (0.04 Torr)
Appearance	Clear, colorless to pale yellow liquid

Mechanistic Principles

The reaction proceeds via the Horner-Wadsworth-Emmons mechanism.[1][2][3][4][5][6][7] The presence of the electron-donating methoxy group at the

-position destabilizes the carbanion relative to the unsubstituted phosphonate, often requiring slightly stronger bases or strictly anhydrous conditions to drive the reaction to completion.

Reaction Pathway[1][3][4][5][7][8][9][10]

- Deprotonation: The base removes the acidic proton

  to the phosphorus, forming a stabilized carbanion (enolate).
- Nucleophilic Attack: The carbanion attacks the aldehyde carbonyl, forming an oxyanion.
- Oxaphosphetane Formation: The oxyanion collapses into a four-membered oxaphosphetane ring.
- Elimination: The ring undergoes cycloreversion to yield the acrylate product and the water-soluble dimethyl phosphate byproduct.

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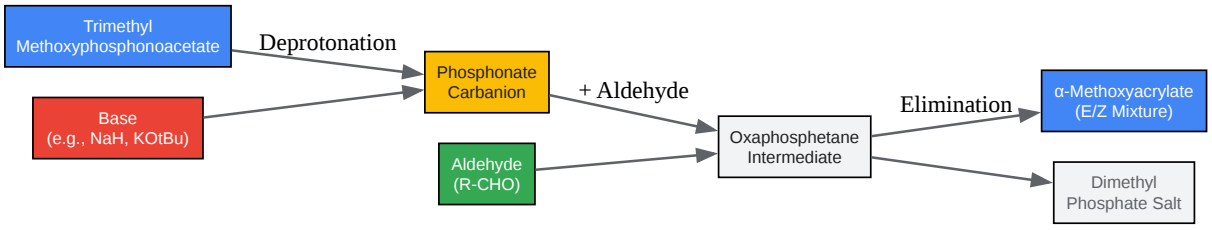

Figure 1: Mechanistic pathway for HWE olefination with Trimethyl Methoxyphosphonoacetate.

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Critical Parameters & Stereocontrol

Achieving the desired stereoisomer (usually E) is the primary challenge. While unsubstituted HWE reagents are highly E-selective,

-substituted variants like **trimethyl methoxyphosphonoacetate** exhibit variable selectivity due to the steric bulk of the methoxy group competing with the ester group during the transition state formation.

Stereoselectivity Drivers

- Thermodynamic Control (E-Selective): Favored by higher reaction temperatures (0°C to RT) and less dissociating cations (e.g., Li+).
- Kinetic Control (Z-Selective): Favored by strongly dissociated bases (KHMDS/18-crown-6) and low temperatures (-78°C). Note: For high Z-selectivity, the Still-Gennari reagent (trifluoroethyl ester) is preferred over this trimethyl reagent.

Base Selection Guide

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Base	Solvent	Typical Conditions	Major Isomer	Comment
NaH	THF	0°C RT	E-isomer	Standard, robust protocol.
KOtBu	THF/tBuOH	-78°C 0°C	Mixed	Faster reaction, often lower selectivity.
LiCl / DBU	MeCN	RT	E-isomer	Mild (Masamune-Roush), good for acid-sensitive substrates.
KHMDS	THF	-78°C	E/Z Mix	Kinetic control; often yields mixtures with this specific reagent.

Experimental Protocols

Protocol A: Standard Synthesis of (E)- -Methoxyacrylates

Application: General synthesis of strobilurin precursors and

-methoxy enones. Scale: 10 mmol

Reagents:

- Trimethyl 2-methoxyphosphonoacetate (2.33 g, 11 mmol) [CAS: 16141-78-9]
- Sodium Hydride (60% dispersion in oil, 480 mg, 12 mmol)
- Aldehyde Substrate (10 mmol)
- Anhydrous THF (50 mL)

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Procedure:

- Preparation: Flame-dry a 100 mL two-neck round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Base Suspension: Add NaH (12 mmol) to the flask. Wash twice with dry hexane to remove mineral oil if necessary. Suspend in 30 mL of anhydrous THF. Cool to 0°C.
- Phosphonate Addition: Dissolve Trimethyl 2-methoxyphosphonoacetate (11 mmol) in 5 mL THF. Add dropwise to the NaH suspension over 10 minutes.
  - Observation: Evolution of hydrogen gas will occur. The solution typically turns clear or pale yellow.
  - Aging: Stir at 0°C for 30 minutes to ensure complete deprotonation.
- Aldehyde Addition: Dissolve the aldehyde (10 mmol) in 10 mL THF. Add dropwise to the phosphonate anion solution at 0°C.
- Reaction: Allow the mixture to warm to room temperature (20–25°C) and stir for 2–4 hours. Monitor by TLC (usually UV active).
- Workup: Quench with saturated aqueous

  (20 mL). Extract with Ethyl Acetate (

  mL). Wash combined organics with brine, dry over

  , and concentrate.
- Purification: Purify via flash column chromatography (Hexanes/EtOAc).

Protocol B: Mild Conditions for Labile Substrates (Masamune-Roush)

Application: Substrates sensitive to strong bases (e.g., epimerizable centers).

Reagents:

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- Trimethyl 2-methoxyphosphonoacetate (1.2 equiv)
- LiCl (anhydrous, 1.5 equiv)
- DBU (1.5 equiv)
- Acetonitrile (0.5 M concentration)

Procedure:

- Combine LiCl, phosphonate, and DBU in dry acetonitrile at room temperature.
- Stir for 15 minutes to generate the chelated lithium enolate.
- Add the aldehyde.[8][4] Stir at room temperature for 12–24 hours.
- Standard aqueous workup.

Case Study: Synthesis of Strobilurin Pharmacophore

The following workflow illustrates the synthesis of a generic strobilurin analog using Protocol A.

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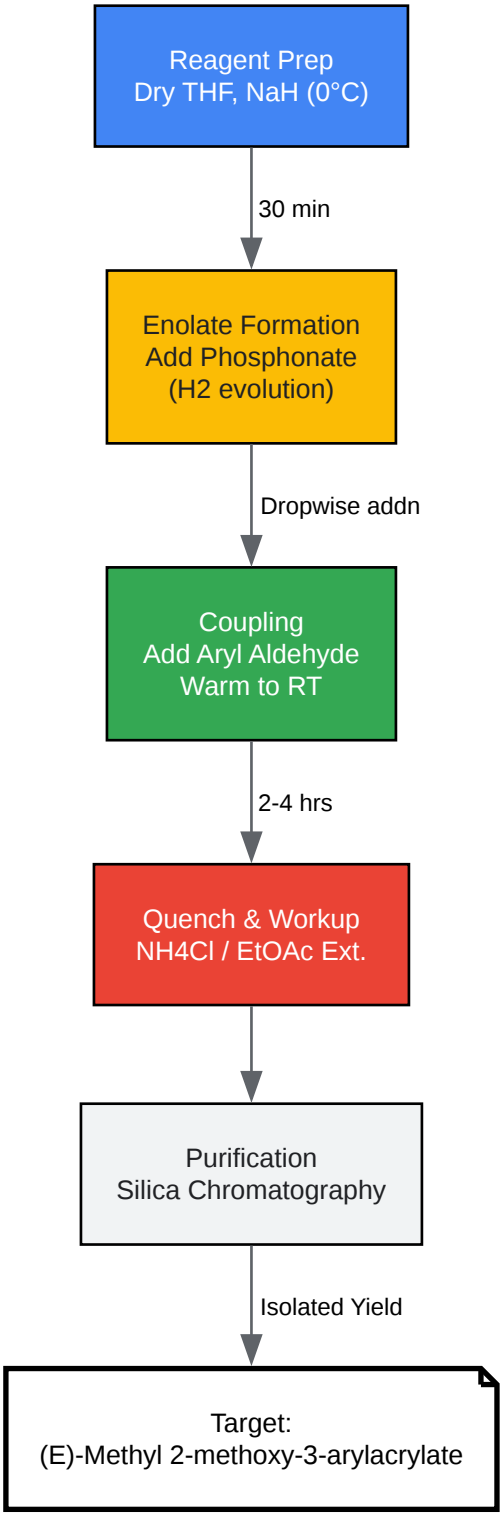

Figure 2: Workflow for Strobilurin Pharmacophore Synthesis

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Troubleshooting & QC

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Issue	Probable Cause	Corrective Action
Low Yield	Moisture in solvent	Phosphonate carbanions are moisture sensitive. Redistill THF over Na/Benzophenone or use molecular sieves.
Poor E/Z Selectivity	Reaction temperature too low	For this specific reagent, warming to RT promotes thermodynamic equilibration to the E-isomer.
Starting Material Recovery	Enolization of aldehyde	If the aldehyde has acidic -protons, the base may deprotonate it. Use the milder LiCl/DBU protocol.
No Reaction	Steric hindrance	-methoxy phosphonates are bulky. Increase reaction time or reflux in THF.

QC: NMR Characteristics

- NMR: The vinyl proton of the (E)-isomer typically appears downfield (7.0–7.5 ppm) compared to the (Z)-isomer, due to the anisotropy of the ester carbonyl.
- Signals: Expect two distinct methoxy singlets (one ester, one vinyl ether) around 3.6–3.8 ppm.

References

- Reagent Properties & CAS: ChemicalBook. **Trimethyl methoxyphosphonoacetate** Properties. Link
- General HWE Mechanism: Wikipedia. Horner–Wadsworth–Emmons reaction.[8][3][4][5][7] Link[1]

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